

# Technical Guide: Physicochemical and Structural Analysis of Phenylpropanamide Derivatives

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## Compound of Interest

Compound Name:	<i>N</i> -(2-amino-4-ethoxyphenyl)-2-hydroxypropanamide
CAS No.:	883291-43-8
Cat. No.:	B1309556

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A Note on Chemical Identity: Initial searches for "**N-(2-amino-4-ethoxyphenyl)-2-hydroxypropanamide**" did not yield a conclusive entry in established chemical databases. However, a closely related compound, 2-Amino-2-(4-ethoxyphenyl)propanamide, is documented. This guide will focus on the known properties of this latter compound, with the acknowledgment that it may be the intended subject of interest. We invite researchers to confirm the precise chemical structure for their application.

## Introduction and Nomenclature

2-Amino-2-(4-ethoxyphenyl)propanamide is a chemical entity belonging to the class of aromatic alpha-amino acid amides. Its structure is characterized by a propanamide backbone with both an amino group and a 4-ethoxyphenyl group attached to the alpha-carbon. This arrangement creates a chiral center, suggesting the existence of enantiomers. The presence of an aromatic ring, an ether linkage, and amide and amine functional groups suggests a molecule with diverse potential for chemical interactions and biological activity.

- IUPAC Name: 2-amino-2-(4-ethoxyphenyl)propanamide[1]
- Molecular Formula: C<sub>11</sub>H<sub>16</sub>N<sub>2</sub>O<sub>2</sub>[1][2]
- Synonyms: 2-Amino-2-(4-ethoxyphenyl)propanamide 95+%[1]

## Structural Elucidation

The structural arrangement of 2-Amino-2-(4-ethoxyphenyl)propanamide is key to its chemical properties. The following diagram illustrates the connectivity of the atoms in the molecule.

Caption: 2D structure of 2-amino-2-(4-ethoxyphenyl)propanamide.

## Physicochemical Properties

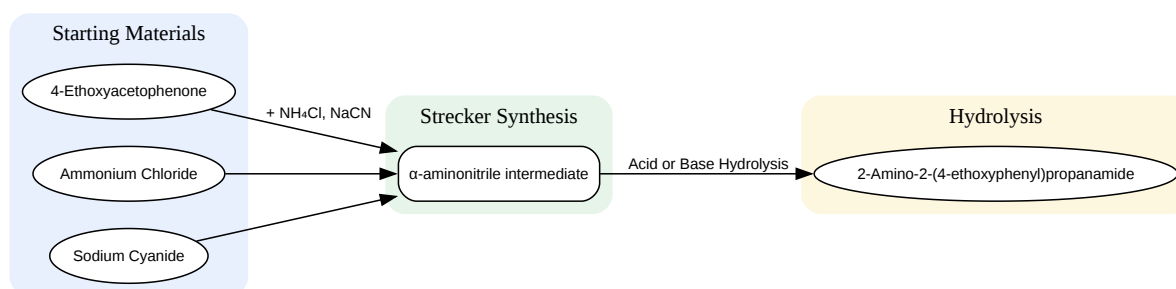
The following table summarizes the key computed physicochemical properties of 2-Amino-2-(4-ethoxyphenyl)propanamide. These properties are crucial for understanding the compound's behavior in various chemical and biological systems.

Property	Value	Reference
Molecular Weight	208.26 g/mol	[1][2]
Exact Mass	208.121177757 Da	[1]
XLogP3-AA	0.5	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	4	[1]
Topological Polar Surface Area	78.3 Å <sup>2</sup>	[1]
Complexity	225	[1]

## Synthesis and Characterization

While specific synthesis protocols for 2-Amino-2-(4-ethoxyphenyl)propanamide are not readily available in the searched literature, a plausible synthetic route can be proposed based on established organic chemistry principles. A potential pathway could involve the Strecker synthesis or a related multicomponent reaction.

## Proposed Synthetic Workflow



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Caption: A proposed Strecker synthesis pathway for 2-Amino-2-(4-ethoxyphenyl)propanamide.

## Experimental Protocol for Characterization

Should this compound be synthesized, a thorough characterization would be essential to confirm its identity and purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR would be used to identify the number and types of protons, including the ethoxy group signals, the aromatic protons, the methyl protons, and the amine protons.
  - $^{13}\text{C}$  NMR would confirm the carbon skeleton of the molecule.
  - 2D NMR techniques like COSY and HSQC could be employed to establish the connectivity between protons and carbons.[3]

- Mass Spectrometry (MS):
  - High-resolution mass spectrometry (HRMS) would be used to confirm the elemental composition and exact mass of the molecule.
- Infrared (IR) Spectroscopy:
  - IR spectroscopy would be used to identify the key functional groups, such as the N-H stretches of the amine and amide, the C=O stretch of the amide, and the C-O stretch of the ether.

## Potential Biological Significance and Applications

While no specific biological activities have been documented for 2-Amino-2-(4-ethoxyphenyl)propanamide, the structural motifs present in the molecule are found in compounds with a range of pharmacological properties.

- Derivatives of 2-hydroxybenzamide, a related structural class, have been investigated for their antimicrobial and anti-inflammatory activities.[\[4\]](#)[\[5\]](#)
- The presence of an  $\alpha$ -amino acid amide structure suggests potential interactions with biological targets such as enzymes or receptors.
- Hydroxylamine derivatives, which share some functional group similarities, have been explored for a wide range of biological activities, including as potential anticancer and antiviral agents.[\[6\]](#)

Further research would be necessary to elucidate the specific biological roles and potential therapeutic applications of 2-Amino-2-(4-ethoxyphenyl)propanamide.

## Conclusion

This technical guide provides a summary of the known chemical properties of 2-Amino-2-(4-ethoxyphenyl)propanamide based on available database information. While experimental data on its synthesis and biological activity are lacking, its structure suggests it could be a molecule of interest for further investigation in medicinal chemistry and drug discovery. The proposed

synthetic and characterization workflows provide a framework for future studies on this and related compounds.

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